

# CCT3833: Detailed Application Notes and Protocols for Laboratory Use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CCT3833

Cat. No.: B1191726

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive application notes and protocols for the use of **CCT3833**, a potent and paradox-breaking dual inhibitor of pan-RAF and SRC kinases. These guidelines are intended to facilitate the preparation and application of **CCT3833** in a laboratory setting, ensuring accuracy and reproducibility of experimental results.

## Introduction

**CCT3833** is a small molecule inhibitor that targets key signaling pathways implicated in cancer cell proliferation and survival. Specifically, it acts as a dual inhibitor of both the RAF kinase family (A-RAF, B-RAF, and C-RAF) and the SRC family of tyrosine kinases.[1][2] This dual-targeting mechanism makes **CCT3833** a promising therapeutic agent for cancers driven by mutations in the RAS signaling pathway, such as certain types of colorectal, pancreatic, and non-small-cell lung cancers.[2] Unlike first-generation RAF inhibitors, **CCT3833** is designed to avoid the paradoxical activation of the MAPK pathway in KRAS-mutant cells.[2]

## Physicochemical Properties

A summary of the known physicochemical properties of **CCT3833** is presented in the table below.

Property	Value	Reference
Chemical Name	1-(3-(tert-butyl)-1-(3-fluorophenyl)-1H-pyrazol-5-yl)-3-(2-fluoro-4-((3-oxo-3,4-dihydropyrido[2,3-b]pyrazin-8-yl)oxy)phenyl)urea	[2]
Molecular Formula	C33H27F2N7O4	[2]
Molecular Weight	623.62 g/mol	[2]
Appearance	Solid powder	MedKoo Biosciences

## Solubility Data

The solubility of **CCT3833** in common laboratory solvents is crucial for the preparation of stock solutions and experimental media. The following table summarizes the available solubility data.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	While a precise quantitative value is not consistently reported across public sources, it is the recommended solvent for preparing stock solutions for in vitro assays.
Ethanol	Information not readily available	
Water	Insoluble	
5% DMSO in Water	Sufficient for 2 mg/kg IV administration in mice	This formulation has been successfully used in preclinical in vivo studies.[3]

## Experimental Protocols

## Preparation of CCT3833 Stock Solutions for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **CCT3833** in DMSO, which can then be diluted to the desired final concentration in cell culture media.

Materials:

- **CCT3833** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing CCT3833:** Carefully weigh the desired amount of **CCT3833** powder. For example, to prepare a 10 mM stock solution, weigh out 6.24 mg of **CCT3833**.
- **Dissolution in DMSO:** Add the appropriate volume of anhydrous DMSO to the **CCT3833** powder. To continue the example, add 1 mL of DMSO to the 6.24 mg of **CCT3833**.
- **Solubilization:** Vortex the solution thoroughly until the **CCT3833** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks). Avoid repeated freeze-thaw cycles.

**Note on Final DMSO Concentration:** When diluting the **CCT3833** stock solution into cell culture medium for experiments, ensure that the final concentration of DMSO is kept low (typically ≤

0.5%) to avoid solvent-induced cytotoxicity.[4]

## Preparation of CCT3833 for In Vivo Use

This protocol is based on a formulation used for intravenous (IV) administration in mice.[3]

Materials:

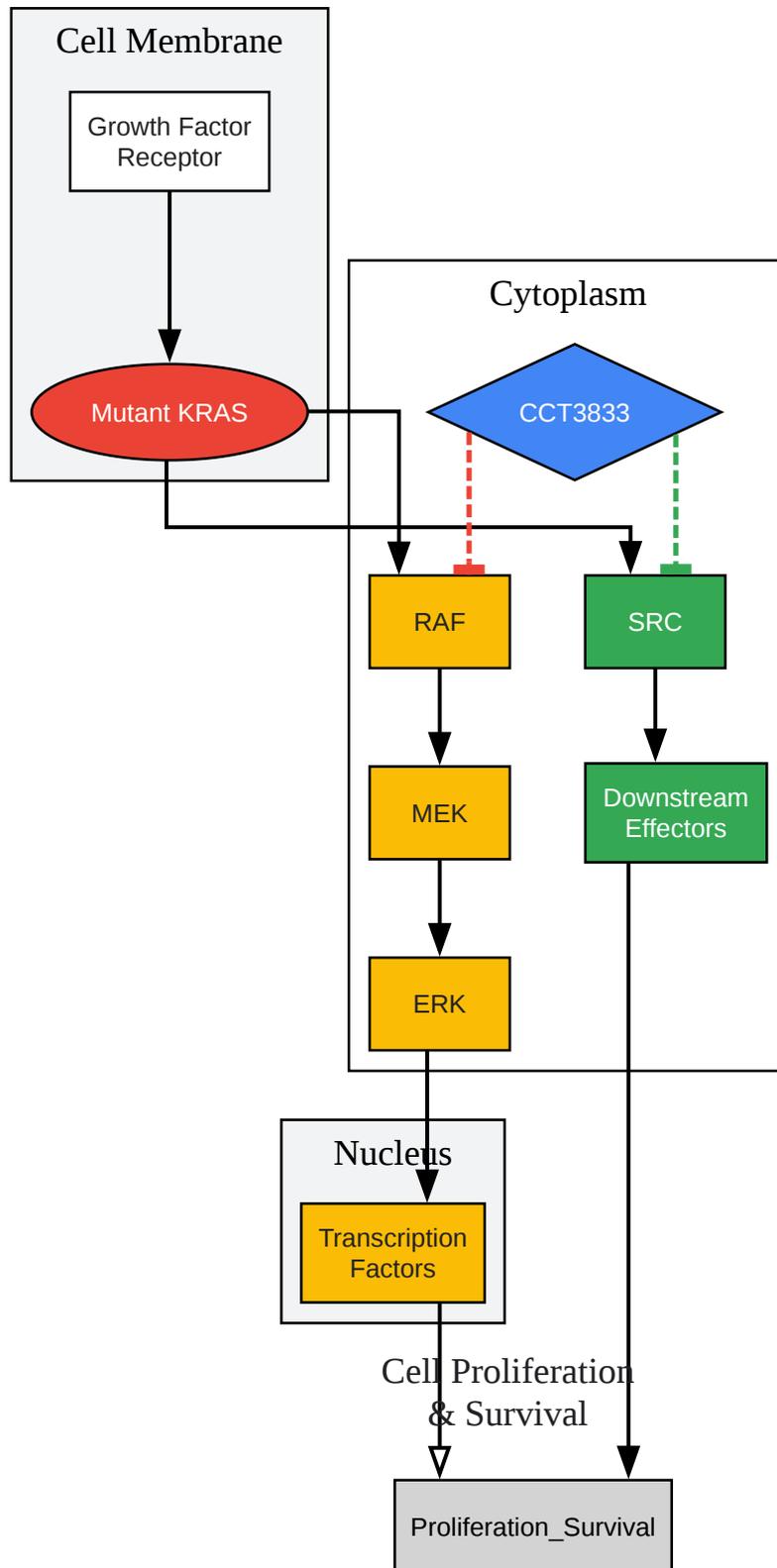
- **CCT3833** powder
- Dimethyl Sulfoxide (DMSO)
- Sterile Water for Injection
- Sterile vials
- Vortex mixer

Protocol:

- **Initial Dissolution:** Dissolve the required amount of **CCT3833** in DMSO to create a concentrated stock.
- **Dilution:** Further dilute the DMSO stock solution with sterile water to achieve the final desired concentration in a 5% DMSO/95% water vehicle. For example, for a 2 mg/kg dose in a mouse with an injection volume of 100  $\mu$ L, a final concentration of 0.2 mg/mL would be required.
- **Verification:** Ensure the final solution is clear and free of precipitation before administration.
- **Administration:** The solution is now ready for intravenous administration.

## Signaling Pathway

**CCT3833** exerts its anti-cancer effects by simultaneously inhibiting the RAF/MEK/ERK and the SRC signaling pathways, which are critical for the proliferation and survival of KRAS-mutant cancer cells.[1][2]

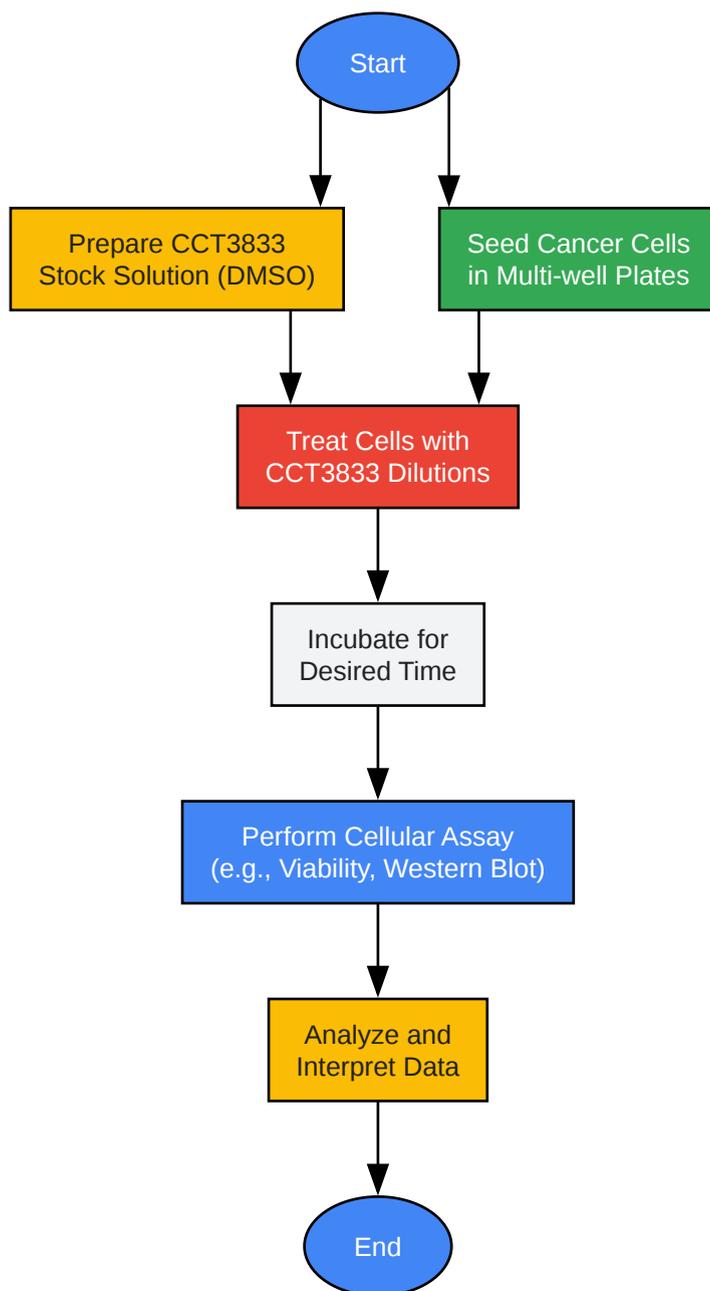


[Click to download full resolution via product page](#)

Caption: **CCT3833** inhibits both RAF and SRC pathways.

## Experimental Workflow

The following diagram outlines a general workflow for an in vitro experiment using **CCT3833**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 3. The paradox-breaking panRAF plus SRC family kinase inhibitor, CCT3833, is effective in mutant KRAS-driven cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. By compound [wahoo.cns.umass.edu]
- To cite this document: BenchChem. [CCT3833: Detailed Application Notes and Protocols for Laboratory Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1191726#cct3833-solubility-and-preparation-for-laboratory-use]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)